

Application Notes and Protocols: Standardization of Potassium Permanganate with Ammonium Iron(II) Sulfate

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Compound of Interest					
Compound Name:	ammonium iron (II) sulfate				
Cat. No.:	B8716397	Get Quote			

Application Note ID: AN-2025-001

Introduction

This document provides a detailed protocol for the standardization of a potassium permanganate (KMnO₄) solution using a primary standard solution of ammonium iron(II) sulfate hexahydrate (Fe(NH₄)₂(SO₄)₂·6H₂O), also known as Mohr's salt. This redox titration is a fundamental analytical procedure used to accurately determine the concentration of potassium permanganate solutions, which are strong oxidizing agents widely employed in chemical analysis. Due to its tendency to decompose in the presence of light and organic matter, potassium permanganate is not a primary standard and requires standardization.[1][2][3] Ammonium iron(II) sulfate is an excellent primary standard because it is stable and available in a highly pure form.[4]

The reaction is carried out in an acidic medium, typically with sulfuric acid, to ensure the complete reduction of the permanganate ion (MnO₄⁻) to manganese(II) ions (Mn²⁺).[4][5] The endpoint of the titration is self-indicating; the intensely purple permanganate solution turns colorless upon reaction with the iron(II) ions. The first persistent pale pink color in the solution, due to a slight excess of unreacted permanganate, signals the endpoint.[4][6]

The balanced net ionic equation for the reaction is: $MnO_4^- + 5Fe^{2+} + 8H^+ \rightarrow Mn^{2+} + 5Fe^{3+} + 4H_2O[4][5][7]$



Data Presentation

The following tables summarize the typical quantitative data associated with this standardization procedure.

Table 1: Reagent and Solution Properties

Reagent/Solution	Molar Mass (g/mol)	Typical Concentration (Normality)	Typical Concentration (Molarity)
Potassium Permanganate (KMnO ₄)	158.034	~ 0.1 N	~ 0.02 M
Ammonium Iron(II) Sulfate Hexahydrate	392.14	0.1 N	0.1 M

Table 2: Sample Titration Data

Titration Run	Volume of 0.1 N (NH4) ₂ Fe(SO ₄) ₂ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of KMnO4 Solution Used (mL)
1 (Rough)	25.00	0.00	24.80	24.80
2	25.00	0.20	24.70	24.50
3	25.00	0.50	25.00	24.50
Average	24.50			

Experimental Protocols

- 3.1. Preparation of 0.1 N Ammonium Iron(II) Sulfate Solution (Primary Standard)
- Accurately weigh approximately 9.8 g of analytical grade ammonium iron(II) sulfate hexahydrate onto a watch glass.



- Carefully transfer the weighed solid into a 250 mL beaker.
- Add approximately 50 mL of distilled water and 10 mL of dilute sulfuric acid to the beaker.
 The acid is added to prevent the hydrolysis of the iron(II) salt and to inhibit its oxidation by air.[4][5]
- Stir gently with a glass rod until the solid is completely dissolved.
- Quantitatively transfer the solution into a 250 mL volumetric flask.
- Rinse the beaker with small portions of distilled water and add the rinsings to the volumetric flask.
- Carefully add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- 3.2. Preparation of Approximately 0.1 N Potassium Permanganate Solution
- Weigh out approximately 0.8 g of potassium permanganate.[8]
- Transfer the crystals into a clean 250 mL beaker.
- Add about 200 mL of distilled water and stir to dissolve. Heating the solution on a steam bath can aid dissolution.[9]
- Cover the beaker with a watch glass and allow the solution to stand for at least 24 hours to allow for the oxidation of any organic matter present in the water.[1][9]
- After standing, carefully filter the solution through a sintered glass funnel or glass wool to remove any manganese dioxide (MnO₂) precipitate.[1] Do not use filter paper as it will react with the permanganate.[1]
- Store the filtered solution in a clean, dark glass bottle to prevent decomposition.[1]
- 3.3. Titration Procedure

Methodological & Application





- Rinse a burette with a small amount of the prepared potassium permanganate solution and then fill it, ensuring the tip is free of air bubbles.
- Record the initial burette reading to two decimal places. Note that due to the intense color of the permanganate solution, readings are often taken from the top of the meniscus.[4][7]
- Pipette 25.00 mL of the standard 0.1 N ammonium iron(II) sulfate solution into a clean 250 mL conical flask.
- Add approximately 10 mL of dilute sulfuric acid to the conical flask to ensure the reaction medium is acidic.[4][5]
- Place the conical flask on a white tile to easily observe the color change at the endpoint.[4]
- Begin adding the potassium permanganate solution from the burette to the conical flask while constantly swirling the flask. The purple color of the permanganate will disappear as it reacts with the iron(II) ions.[2]
- Continue the titration, adding the permanganate solution dropwise as the endpoint is approached.
- The endpoint is reached when the first persistent pale pink color remains in the solution for about 30 seconds after swirling.[4][6]
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results (titers agreeing within 0.1 mL).[4]
- 3.4. Calculation of the Normality of the Potassium Permanganate Solution

The normality of the potassium permanganate solution can be calculated using the following formula:

 $N_1V_1 = N_2V_2$

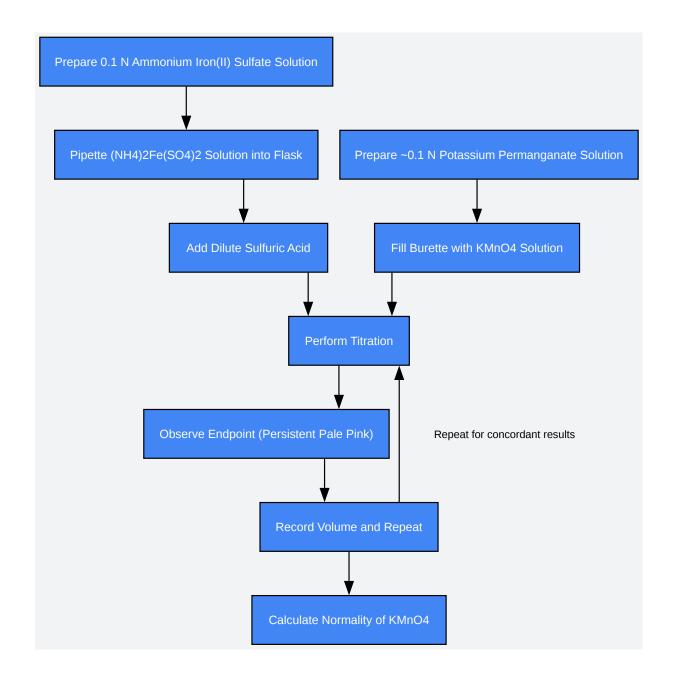
Where:



- N_1 = Normality of the potassium permanganate solution
- V_1 = Volume of the potassium permanganate solution used (average of concordant titers)
- N₂ = Normality of the ammonium iron(II) sulfate solution
- V₂ = Volume of the ammonium iron(II) sulfate solution used

Mandatory Visualizations

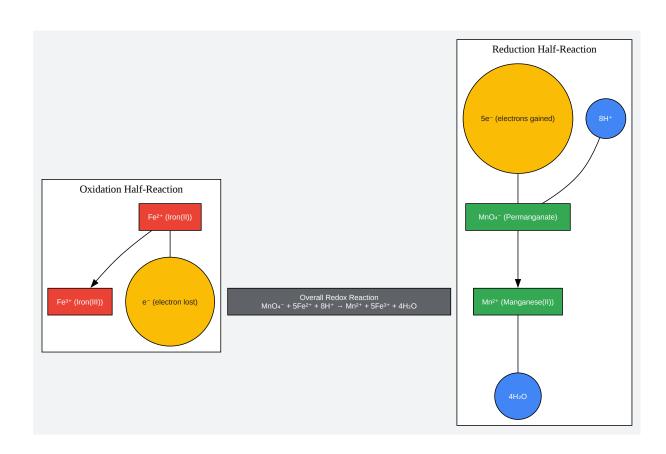




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Caption: Experimental workflow for the standardization of potassium permanganate.





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